

In-Depth Technical Guide: Triethylene Glycol Dicaprylate (CAS Number: 106-10-5)

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Compound of Interest		
Compound Name:	Triethylene glycol dicaprylate	
Cat. No.:	B090476	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylene glycol dicaprylate, with the CAS number 106-10-5, is a chemical compound that sees application in various industrial and scientific fields. Its properties as a plasticizer and solvent make it a substance of interest in material science and formulation development. This technical guide provides a comprehensive overview of its safety data, based on available information, to ensure its proper handling and use in a research and development setting.

Chemical Identification

Identifier	Value
Chemical Name	2-[2-(2-octanoyloxyethoxy)ethoxy]ethyl octanoate
CAS Number	106-10-5
Molecular Formula	C22H42O6
Molecular Weight	402.57 g/mol
Synonyms	Triethylene glycol dioctanoate, (Ethane-1,2-diylbis(oxy))bis(ethane-2,1-diyl) dioctanoate





Hazard Identification and Classification

Based on available safety data sheets, triethylene glycol dicaprylate is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

Ralt text

Physical and Chemical Properties

A comprehensive summary of the physical and chemical properties of **triethylene glycol dicaprylate** is presented below.

Value
Liquid
Colorless to light yellow
No information available
198.2 °C[1]
4.77E-09 mmHg at 25°C[1]
1.452[1]



Note: A complete set of physical and chemical data from a single, verified safety data sheet is not readily available. The provided data is compiled from various sources and should be used as a reference.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **triethylene glycol dicaprylate** are not publicly available. The hazard classifications are based on standardized testing procedures (e.g., OECD guidelines) for chemical safety assessment. These protocols generally involve:

- Acute Oral Toxicity: Administration of the substance to rats at various dose levels to determine the LD50 (the dose lethal to 50% of the test population).
- Dermal and Eye Irritation: Application of the substance to the skin and eyes of rabbits to observe for signs of irritation over a specified period.
- Skin Sensitization: Methods like the Guinea Pig Maximization Test (GPMT) or the Local Lymph Node Assay (LLNA) are used to assess the potential for allergic contact dermatitis.

Safety and Handling Exposure Controls and Personal Protection

- Engineering Controls: Use in a well-ventilated area. Mechanical exhaust may be required. A safety shower and eye wash station should be readily available.[2]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear compatible chemical-resistant gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: If ventilation is inadequate, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

First-Aid Measures



- If Inhaled: Remove the casualty to fresh air and keep at rest in a position comfortable for breathing. If breathing is irregular or stopped, administer artificial respiration. Call a physician.[2]
- In Case of Skin Contact: Wash immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician.[2]
- In Case of Eye Contact: Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[2]
- If Swallowed: Wash out mouth with water provided the person is conscious. Call a physician.
 [2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards: Do not inhale explosion and combustion gases.[2]
- Protective Equipment: Wear a self-contained breathing apparatus and chemical protective clothing.[2]

Accidental Release Measures

- Personal Precautions: Provide adequate ventilation and wear appropriate personal protective equipment.[2]
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Collect in closed and suitable containers for disposal. Clear contaminated areas thoroughly.[2]

Toxicological Information

The available toxicological data is summarized in the hazard classification section. To date, comprehensive studies on the long-term toxicological effects, such as carcinogenicity, mutagenicity, and reproductive toxicity, for **triethylene glycol dicaprylate** are not readily

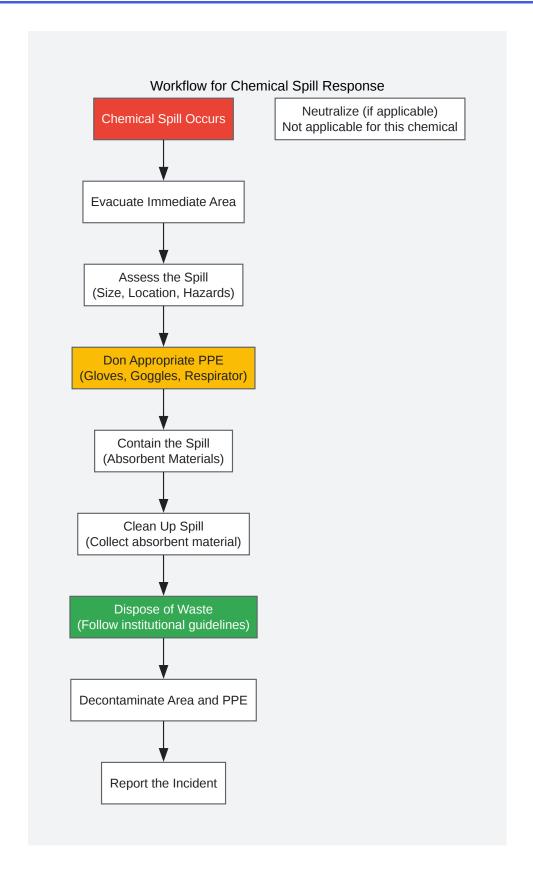


available in the public domain. Researchers should handle this chemical with the assumption that it may have uncharacterized hazards.

Logical Workflow for Handling a Chemical Spill

The following diagram illustrates a logical workflow for responding to a chemical spill of **triethylene glycol dicaprylate** in a laboratory setting.





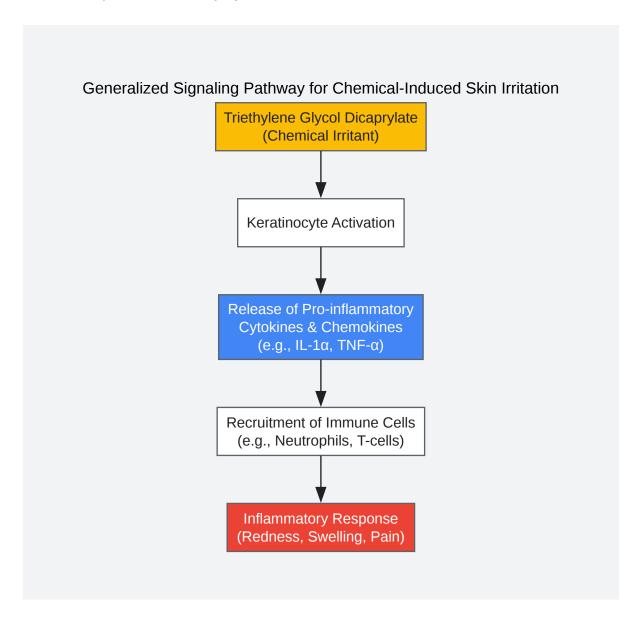
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Caption: A flowchart outlining the key steps for safely responding to a chemical spill.



Signaling Pathway for Skin Irritation

While the specific molecular signaling pathway for **triethylene glycol dicaprylate**-induced skin irritation is not documented, a generalized pathway for chemical-induced skin irritation is depicted below. This typically involves the activation of keratinocytes and immune cells, leading to the release of pro-inflammatory cytokines and chemokines.



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Caption: A simplified diagram illustrating the general cellular response to a chemical skin irritant.



Conclusion

This technical guide provides an overview of the available safety information for **triethylene glycol dicaprylate** (CAS 106-10-5). It is crucial for researchers, scientists, and drug development professionals to recognize the identified hazards, including its potential to be harmful if swallowed and to cause skin, eye, and respiratory irritation. Adherence to proper safety protocols, including the use of appropriate personal protective equipment and proper handling procedures, is essential to mitigate risks. Due to the limited availability of comprehensive toxicological data, this chemical should be handled with care, and further investigation into its safety profile is warranted.

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